

Application Notes and Protocols for Benzyl Butyrate in Flavor Profile Development

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Compound of Interest

Compound Name: *Benzyl butyrate*

Cat. No.: *B092007*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **benzyl butyrate** in developing flavor profiles, complete with experimental protocols for analysis and sensory evaluation.

Application Notes

Benzyl butyrate is a versatile flavor ingredient known for its sweet, fruity, and slightly floral aroma, reminiscent of plum, pear, pineapple, and apricot.^{[1][2]} It is a key component in the creation of a wide range of fruit flavor profiles and is utilized across the food and beverage industry in products such as candies, baked goods, and beverages.^{[1][2]} As a substance Generally Recognized as Safe (GRAS) by the Flavor and Extract Manufacturers Association (FEMA), its use is well-established and regulated. While specific concentration data in commercial products is proprietary, typical use levels can be inferred from scientific literature and regulatory guidance.

Sensory Profile and Applications

Benzyl butyrate's primary contribution to a flavor profile is its characteristic fruity sweetness. At a taste threshold of 30 ppm in water, it imparts a distinct sweet, aromatic, and powdery vanillin-like taste. Its sensory characteristics make it a valuable component for building or enhancing the following flavor profiles:

- Stone Fruits: Essential for creating authentic plum, apricot, and peach flavors.
- Tropical Fruits: Adds depth and sweetness to pineapple, mango, and passion fruit profiles.
- Berry Fruits: Can be used to round out and sweeten strawberry and raspberry flavors.
- Pear and Apple: Contributes to the ripe and juicy notes in these fruit flavors.

Physicochemical Properties of Benzyl Butyrate

A thorough understanding of the physicochemical properties of **benzyl butyrate** is essential for its effective application in flavor development.

Property	Value
Synonyms	Benzyl butanoate, n-Butyric acid benzyl ester
CAS Number	103-37-7
FEMA Number	2140
Molecular Formula	C ₁₁ H ₁₄ O ₂
Molecular Weight	178.23 g/mol
Appearance	Colorless liquid
Odor	Fruity, sweet, floral, plum, pear, pineapple, apricot
Taste Threshold	30 ppm in water
Boiling Point	240 °C
Flash Point	107 °C
Solubility	Insoluble in water; soluble in organic solvents and oils

Experimental Protocols

Protocol 1: Quantification of Benzyl Butyrate in a Beverage Matrix using Gas Chromatography-Mass Spectrometry (GC-MS)

This protocol outlines a method for the quantitative analysis of **benzyl butyrate** in a clear beverage matrix, such as a carbonated soft drink or fruit juice.

1. Sample Preparation

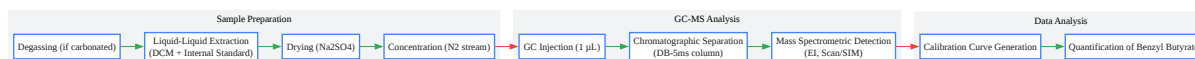
- 1.1. Degassing (for carbonated beverages): Sonicate 100 mL of the beverage for 15 minutes to remove dissolved carbon dioxide.
- 1.2. Liquid-Liquid Extraction (LLE):
 - To a 50 mL separatory funnel, add 20 mL of the degassed beverage.
 - Add 10 mL of dichloromethane (DCM) as the extraction solvent.
 - Add a known concentration of an internal standard (e.g., benzyl isobutyrate) to the DCM.
 - Shake the funnel vigorously for 2 minutes, periodically venting to release pressure.
 - Allow the layers to separate for 10 minutes.
 - Drain the lower organic layer (DCM) into a clean vial.
 - Repeat the extraction with a fresh 10 mL of DCM.
 - Combine the organic extracts.
- 1.3. Drying and Concentration:
 - Add anhydrous sodium sulfate to the combined organic extract to remove any residual water.
 - Filter the dried extract.
 - Concentrate the extract to a final volume of 1 mL under a gentle stream of nitrogen.

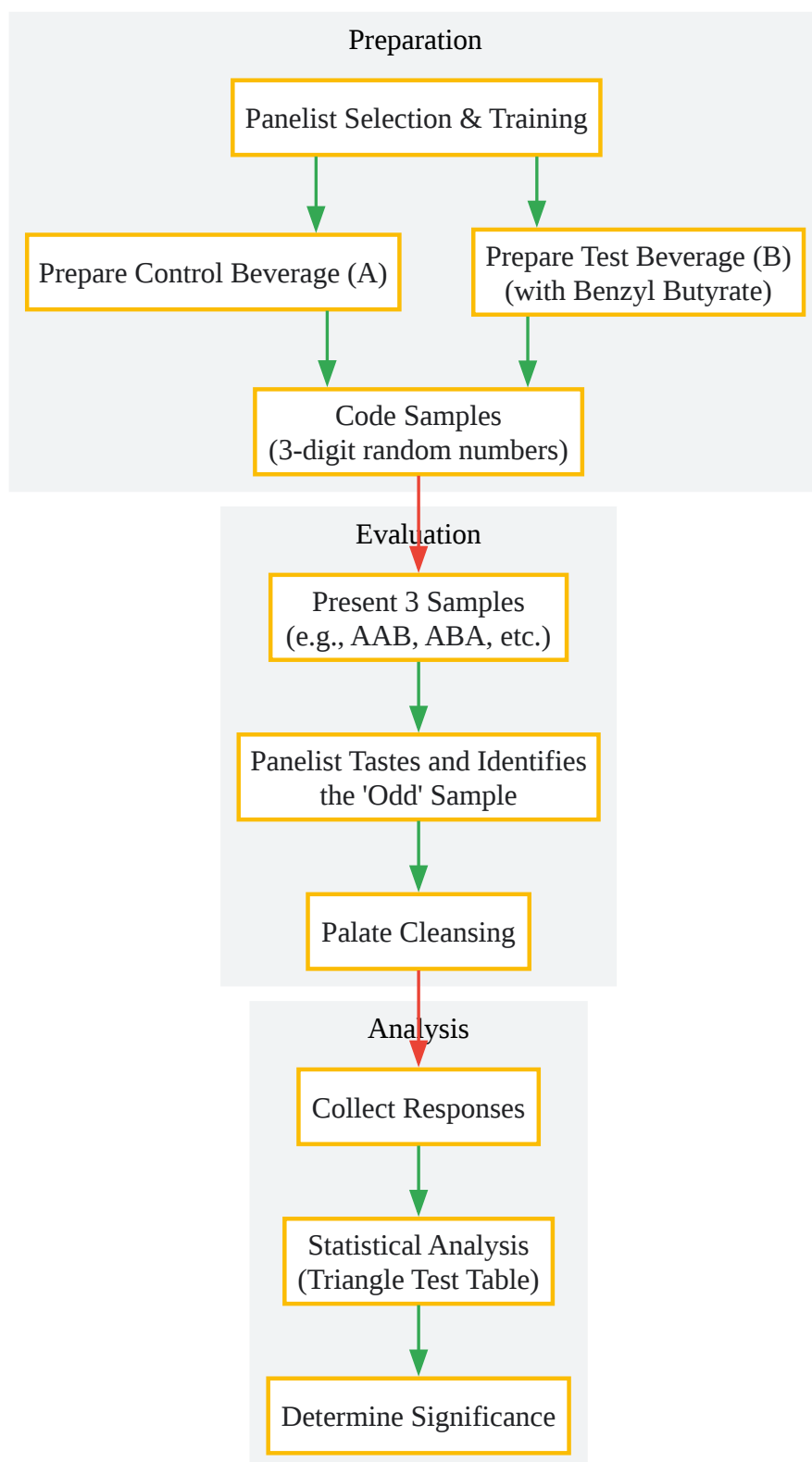
2. GC-MS Analysis

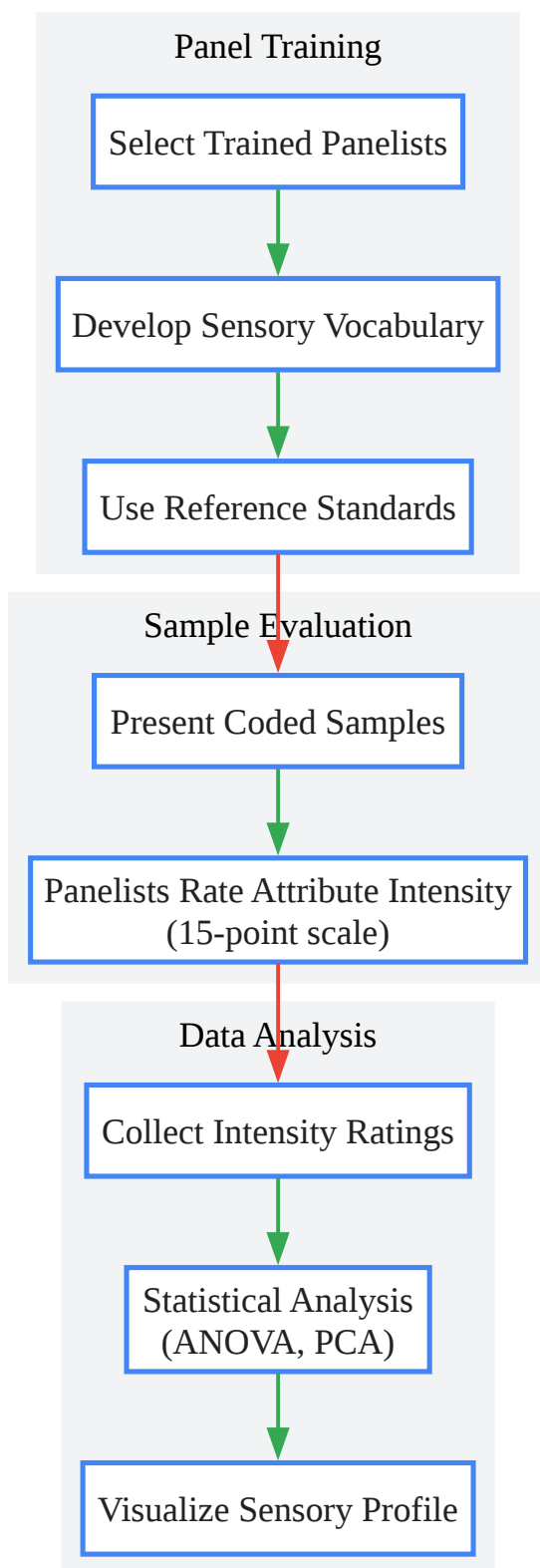
- 2.1. Instrumentation: A gas chromatograph coupled with a mass spectrometer.
- 2.2. GC Conditions:
 - Column: DB-5ms (30 m x 0.25 mm i.d., 0.25 μ m film thickness) or equivalent.
 - Injector Temperature: 250 °C.
 - Oven Temperature Program:
 - Initial temperature: 60 °C, hold for 2 minutes.
 - Ramp: 10 °C/min to 280 °C.
 - Hold: 5 minutes at 280 °C.
 - Carrier Gas: Helium at a constant flow rate of 1 mL/min.
 - Injection Volume: 1 μ L in splitless mode.
- 2.3. MS Conditions:
 - Ion Source Temperature: 230 °C.
 - Transfer Line Temperature: 280 °C.
 - Ionization Mode: Electron Ionization (EI) at 70 eV.
 - Scan Range: m/z 40-400.
 - Selected Ion Monitoring (SIM) for Quantification:
 - **Benzyl Butyrate**: Target ion m/z 91, Qualifier ions m/z 108, 43.
 - Internal Standard (Benzyl Isobutyrate): Target ion m/z 91, Qualifier ions m/z 108, 71.

3. Calibration and Quantification

- Prepare a series of calibration standards of **benzyl butyrate** in DCM with a fixed concentration of the internal standard.
- Analyze the standards using the same GC-MS method.
- Construct a calibration curve by plotting the ratio of the peak area of **benzyl butyrate** to the peak area of the internal standard against the concentration of **benzyl butyrate**.
- Calculate the concentration of **benzyl butyrate** in the beverage sample using the calibration curve.







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